Structure Elucidation and Spectral Analysis of 7-Hydroxy-3-methylflavone

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Compound of Interest

Compound Name:	*7-Hydroxy-3-methylflavone*
CAS No.:	*18651-15-5*
Cat. No.:	*B092923*

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Foreword: The Analytical Imperative in Flavonoid Research

In the landscape of natural product chemistry and drug development, flavonoids represent a class of compounds of immense interest due to their vast structural diversity and significant biological activities. **7-Hydroxy-3-methylflavone**, a member of this family, serves as an exemplary molecule for demonstrating a rigorous, multi-technique approach to structural verification. For researchers in medicinal chemistry and pharmacology, an unambiguous structural assignment is the bedrock upon which all subsequent biological and toxicological studies are built. Misinterpretation of spectral data can lead to erroneous conclusions, wasting valuable resources and time.

This guide is structured not as a rigid protocol, but as a logical workflow. It is designed to provide not just the "what" but the "why"—elucidating the causality behind experimental choices and the interpretation of spectral data. We will proceed through a systematic analysis, integrating data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) and UV-Visible (UV-Vis) spectroscopy to build a self-validating case for the structure of **7-Hydroxy-3-methylflavone**.

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Molecular Identity and Foundational Data

Before delving into complex spectral analysis, establishing the fundamental properties of the analyte is paramount.

- IUPAC Name: 7-hydroxy-3-methyl-2-phenylchromen-4-one[1][2]
- Molecular Formula: $C_{16}H_{12}O_3$[1][2]
- Molecular Weight: 252.26 g/mol [1][2]

The core structure is a flavone, characterized by a C6-C3-C6 skeleton. The numbering convention, critical for spectral assignment, is provided below.

Caption: Flavone core structure with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy is the most powerful tool for the de novo structure elucidation of organic molecules, providing detailed information about the chemical environment, connectivity, and spatial relationships of atoms.[3] For flavonoids, a combination of 1D (^{1}H, ^{13}C) and 2D experiments is often required for unambiguous assignment.

^{1}H-NMR Spectroscopy: Mapping the Proton Framework

The proton NMR spectrum provides the initial map of the molecule. The chemical shift (δ) of a proton is dictated by its electronic environment, while the splitting pattern (multiplicity) reveals the number of neighboring protons.

Rationale for Signal Assignment:

- A-Ring Protons (H-5, H-6, H-8): The H-5 proton is significantly downfield due to the anisotropic deshielding effect of the proximate C-4 carbonyl group. H-6 and H-8 are ortho and meta to the electron-donating hydroxyl group at C-7, resulting in characteristic splitting patterns (doublet of doublets and doublet, respectively).

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- B-Ring Protons (H-2' to H-6'): The unsubstituted B-ring attached to the C-2 position typically presents as a complex multiplet in the aromatic region.
- C-3 Methyl Group: The methyl group at C-3 is not adjacent to any protons, thus it appears as a sharp singlet at a relatively upfield position.
- C-7 Hydroxyl Proton: This phenolic proton is exchangeable and appears as a broad singlet. Its chemical shift can be concentration and solvent-dependent.

Table 1: Predicted ^{1}H-NMR Spectral Data (500 MHz, DMSO-d_6)

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J) in Hz	Rationale
H-5	**~8.15**	**d**	**~8.8**	**Deshielded by C=O at C-4[2]**
H-2', H-6'	~7.70	m	-	Ortho protons of phenyl B-ring
H-3', H-4', H-5'	~7.55	m	-	Meta/para protons of phenyl B-ring
H-6	~6.95	dd	~8.8, 2.2	Ortho/meta coupling to H-5/H-8[2]
H-8	~6.90	d	~2.2	Meta coupling to H-6[2]
3-CH_3	~2.10	s	-	Isolated methyl group[2]

| 7-OH | ~10.0 (variable) | br s | - | Phenolic hydroxyl proton |

^{13}C-NMR Spectroscopy: Visualizing the Carbon Skeleton

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The ^{13}C-NMR spectrum reveals all unique carbon atoms in the molecule. The chemical shifts are highly sensitive to the local electronic structure, providing definitive evidence for functional groups and the overall carbon framework.

Rationale for Signal Assignment:

- Carbonyl Carbon (C-4): This is the most downfield signal, typically appearing around 176-180 ppm.
- Oxygenated Aromatic Carbons (C-2, C-7, C-8a): These quaternary carbons are deshielded by attached oxygen atoms and appear in the 155-165 ppm range.
- Aromatic CH Carbons: These appear in the typical aromatic region of 100-135 ppm. The C-8 and C-6 signals are shifted upfield due to the electron-donating effect of the 7-OH group.
- Methyl Carbon (3-CH_3): This aliphatic carbon gives a characteristic signal at the far upfield end of the spectrum (~10 ppm).

Table 2: Predicted ^{13}C-NMR Spectral Data (125 MHz, DMSO-d_6)

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Carbon Assignment	Predicted δ (ppm)	Rationale
C-4	**~176.5**	**Carbonyl carbon[2]**
C-7	~162.8	Phenolic C-OH[2]
C-2	~159.9	Olefinic C-O[2]
C-8a	~156.1	Aromatic C-O[2]
C-3	~136.2	Quaternary olefinic carbon[2]
C-1'	~131.5	B-ring attachment point[2]
C-4'	~128.2	Para carbon of B-ring[2]
C-2', C-6'	~126.6	Ortho carbons of B-ring[2]
C-3', C-5'	~127.0	Meta carbons of B-ring[2]
C-5	~124.9	Deshielded by C-4 carbonyl[2]
C-4a	~114.2	Quaternary aromatic carbon[2]
C-6	~113.5	Shielded by 7-OH[2]
C-8	~100.2	Shielded by 7-OH[2]

| 3-CH_3 | ~9.6 | Methyl group[2] |

Experimental Protocol: NMR Spectrum Acquisition

- Sample Preparation: Dissolve ~5-10 mg of **7-Hydroxy-3-methylflavone** in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup: Place the sample in the NMR spectrometer. Tune and shim the instrument to optimize magnetic field homogeneity.
- ^{1}H-NMR Acquisition:
  - Acquire a standard one-pulse ^{1}H spectrum.

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- Set a spectral width of ~16 ppm, centered at ~8 ppm.
- Use a 30-45° pulse angle to ensure quantitative reliability with a short relaxation delay (1-2 s).
- Collect a sufficient number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.

- ^{13}C-NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set a spectral width of ~220 ppm, centered at ~110 ppm.
  - Use a standard pulse program (e.g., zgpg30).
  - Collect a larger number of scans (e.g., 1024 or more) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the chemical shift scale to the residual solvent peak (e.g., DMSO-d_6 at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C).

Mass Spectrometry (MS): Molecular Weight and Fragmentation

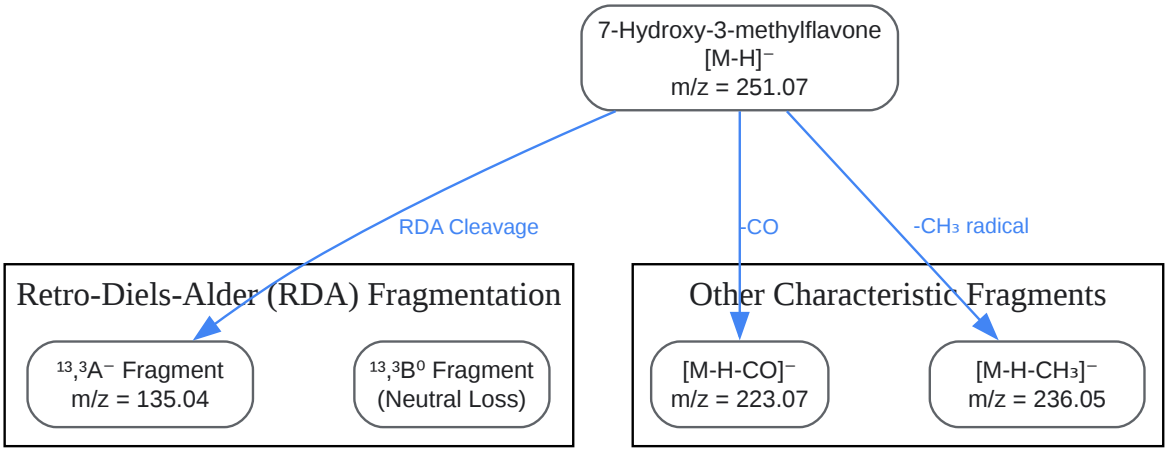
Mass spectrometry provides two critical pieces of information: the precise molecular weight of the compound, which validates the molecular formula, and the fragmentation pattern, which offers clues about the underlying structure. High-resolution mass spectrometry (HRMS) is the gold standard for confirming elemental composition.

Expected Observations:

- Molecular Ion: Using electrospray ionization (ESI) in negative mode, the expected ion is the deprotonated molecule $[M-H]^-$ at a mass-to-charge ratio (m/z) of approximately 251.07.[1] HRMS would confirm the exact mass corresponding to the formula $C_{16}H_{11}O_3^-$.

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- Fragmentation: Flavonoids undergo characteristic fragmentation, most notably the Retro-Diels-Alder (RDA) reaction in the C-ring, which breaks the molecule into fragments derived from the A- and B-rings. This fragmentation is highly diagnostic.



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Caption: Key fragmentation pathways for [M-H]⁻ of **7-Hydroxy-3-methylflavone**.

Table 3: Predicted High-Resolution Mass Spectrometry Data (ESI-Negative)

Ion Description	Calculated m/z	Elemental Composition
[M-H]⁻	**251.0714**	**$C_{16}H_{11}O_3^-$**
[M-H-CO]⁻	223.0765	$C_{15}H_{11}O_2^-$

| RDA Fragment $^{1,3}A^-$ | 135.0452 | $C_8H_7O_2^-$ |

Experimental Protocol: LC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~1-10 µg/mL) in a suitable solvent like methanol or acetonitrile.
- Chromatography (Optional but Recommended):
  - Inject the sample onto a reverse-phase HPLC column (e.g., C18).

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- Elute with a gradient of water and acetonitrile (both typically containing 0.1% formic acid for positive mode or ammonium acetate for negative mode) to separate the analyte from any impurities.

- Mass Spectrometer Settings (ESI-Negative Mode):
  - Ion Source: Electrospray Ionization (ESI), Negative polarity.
  - Capillary Voltage: Set to an appropriate value (e.g., -3.0 to -4.5 kV).
  - Drying Gas: Set temperature (e.g., 300-350 °C) and flow rate (e.g., 8-12 L/min) to optimize desolvation.
  - Scan Mode: Acquire data in full scan mode over a relevant m/z range (e.g., 50-500 Da).
- MS/MS Analysis (for fragmentation):
  - Perform a product ion scan by selecting the $[M-H]^-$ ion (m/z 251.07) as the precursor.
  - Apply collision-induced dissociation (CID) energy to induce fragmentation and record the resulting fragment ions.

Vibrational and Electronic Spectroscopy

While not as structurally definitive as NMR or MS, IR and UV-Vis spectroscopy provide rapid, complementary data that confirm the presence of key functional groups and the nature of the conjugated system.

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy probes the vibrational modes of molecules, making it an excellent tool for identifying functional groups.

Table 4: Key FT-IR Vibrational Frequencies

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Frequency (cm^{-1})	Vibration Type	Functional Group
~3300 (broad)	**O-H stretch**	**Phenolic -OH**
~1635 (strong)	C=O stretch	γ-pyrone carbonyl
~1610, 1580, 1490	C=C stretch	Aromatic rings

| ~1240, 1180 | C-O stretch | Aryl ether, Phenol |

Rationale: The strong absorption around 1635 cm^{-1} is highly characteristic of the conjugated ketone in the flavone C-ring. The broad O-H stretch confirms the presence of the hydroxyl group.

Experimental Protocol: ATR-IR Spectroscopy

- Background Scan: Record a background spectrum of the clean Attenuated Total Reflectance (ATR) crystal.
- Sample Application: Place a small amount of the solid **7-Hydroxy-3-methylflavone** powder onto the crystal.
- Apply Pressure: Use the pressure arm to ensure firm contact between the sample and the crystal.
- Spectrum Acquisition: Collect the sample spectrum, typically by co-adding 16 to 32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.
- Data Processing: The software automatically ratios the sample scan against the background to produce the final absorbance spectrum.

UV-Visible Spectroscopy

The UV-Vis spectrum of a flavonoid is characterized by two principal absorption maxima, which arise from the electronic transitions within its conjugated benzoyl (A-ring) and cinnamoyl (B-ring) systems.

- Band I (300-380 nm): Corresponds to the B-ring cinnamoyl system (C3-C2-C1'-B-ring).

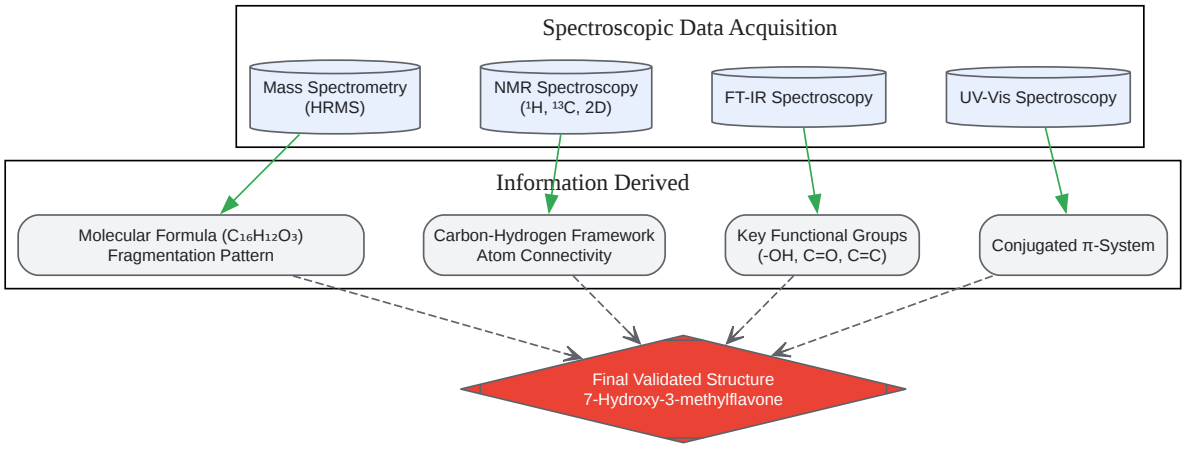
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- Band II (240-280 nm): Corresponds to the A-ring benzoyl system (C4-C4a-A-ring).

For 7-hydroxyflavones, Band II is often observed around 250 nm, while Band I appears as a more intense absorption above 300 nm.[4] The exact positions are solvent-dependent. The use of shift reagents, such as sodium methoxide (NaOMe), can be employed to confirm the presence of the acidic 7-OH group via a bathochromic (red) shift in the spectrum.

Integrated Workflow and Conclusion

The structure elucidation of **7-Hydroxy-3-methylflavone** is a process of synergistic data integration. No single technique provides the complete picture, but together, they build an unassailable structural proof.



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Caption: Integrated workflow for spectroscopic structure elucidation.

By following this workflow, we can confidently conclude the structure of the analyte. The HRMS data confirms the molecular formula $C_{16}H_{12}O_3$. The IR and UV-Vis spectra establish its identity as a hydroxylated flavone. Finally, the detailed ^{1}H and ^{13}C NMR spectra provide the exact placement of the substituents—the hydroxyl group at C-7, the methyl group at C-3, and the

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phenyl group at C-2—thereby completing the structural puzzle. This systematic, multi-faceted approach ensures the scientific integrity required for advancing a compound through the drug development pipeline.

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